

# Application Notes and Protocols: Measuring GLPG2737 Efficacy in Human Bronchial Epithelial (HBE) Cells

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## Compound of Interest

Compound Name: GLPG2737

Cat. No.: B12384668

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## Introduction

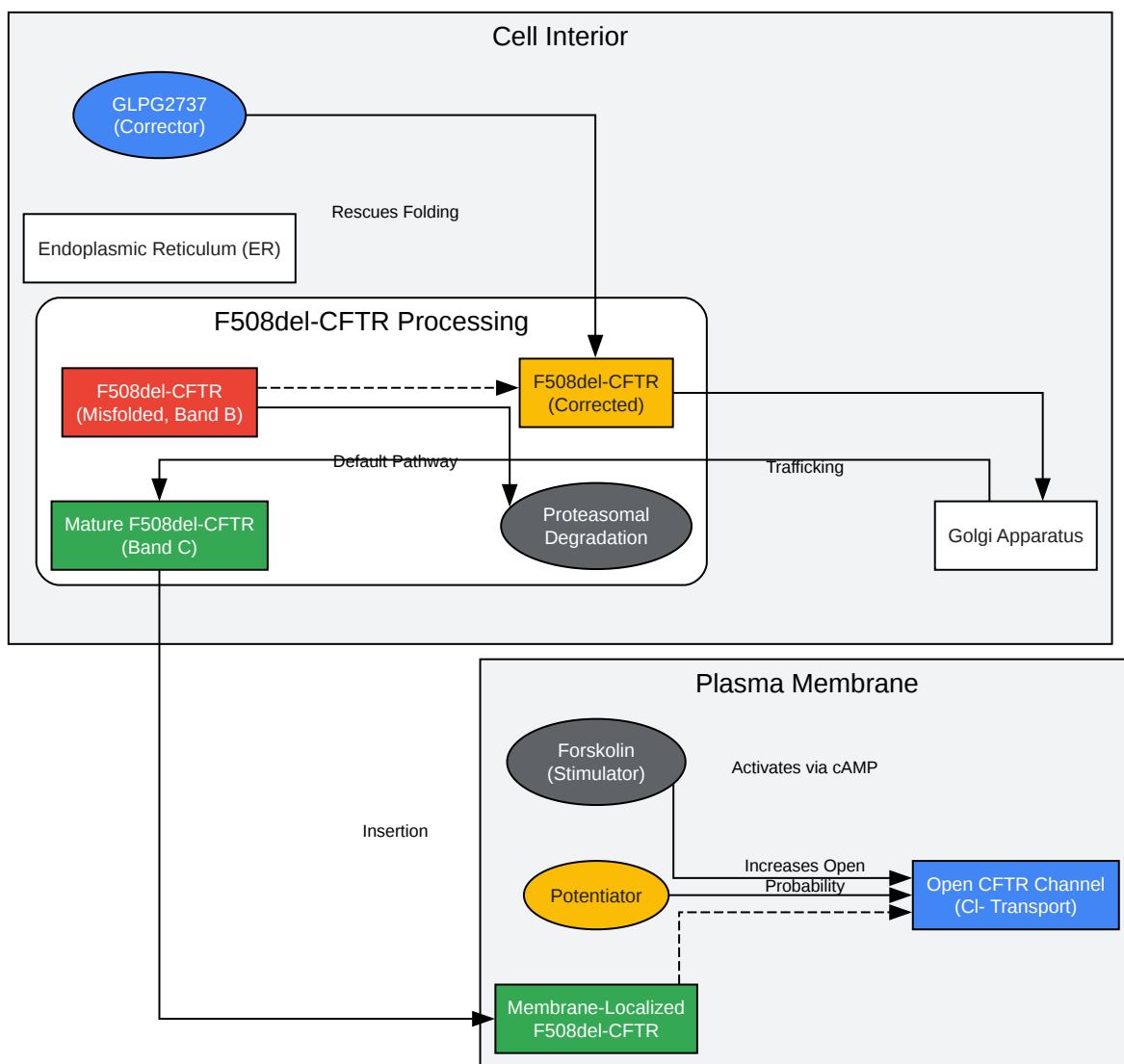
Cystic Fibrosis (CF) is a systemic genetic disease caused by mutations in the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) gene.<sup>[1][2][3]</sup> The most common mutation, F508del, leads to the misfolding and premature degradation of the CFTR protein, preventing it from reaching the cell surface to function as a chloride and bicarbonate channel.<sup>[4]</sup> **GLPG2737** is a novel, potent CFTR corrector that aids in the trafficking of F508del-CFTR to the plasma membrane.<sup>[2][4][5][6]</sup> It functions as a "co-corrector" or "Type 2 corrector," demonstrating synergistic and additive effects when used in combination with other correctors (C1 correctors) and potentiators.<sup>[1][4][5]</sup>

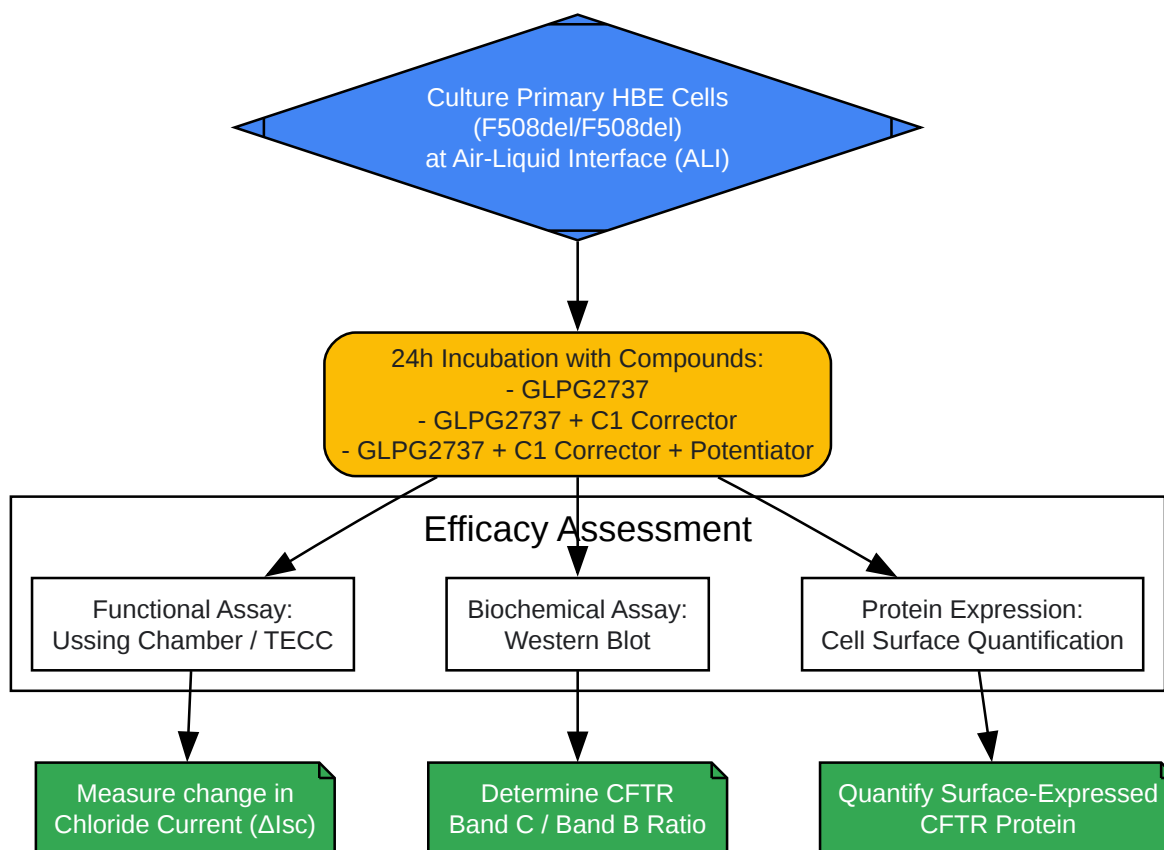
These application notes provide detailed protocols for researchers, scientists, and drug development professionals to measure the efficacy of **GLPG2737** in primary Human Bronchial Epithelial (HBE) cells, the gold-standard preclinical model for CFTR modulator testing.<sup>[7][8][9]</sup>

## Mechanism of Action: F508del-CFTR Correction by GLPG2737

The primary defect in individuals with the F508del mutation is a failure of the CFTR protein to traffic to the cell membrane. The protein is retained in the endoplasmic reticulum (ER) and subsequently degraded. **GLPG2737** acts as a pharmaco-chaperone, partially correcting the folding defect of F508del-CFTR.<sup>[4][5]</sup> This allows the protein to be properly processed through

the Golgi apparatus, become fully glycosylated (Band C), and be inserted into the apical membrane of epithelial cells. Once at the membrane, a potentiator is still required to increase the channel's open probability, allowing for the transport of chloride ions.





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## References

- 1. Discovery of GLPG2737, a Potent Type 2 Corrector of CFTR for the Treatment of Cystic Fibrosis in Combination with a Potentiator and a Type 1 Co-corrector - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. Discovery of GLPG2737, a Potent Type 2 Corrector of CFTR for the Treatment of Cystic Fibrosis in Combination with a Potentiator and a Type 1 Co-corrector - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]

- 4. Frontiers | Identification of GLPG/ABBV-2737, a Novel Class of Corrector, Which Exerts Functional Synergy With Other CFTR Modulators [frontiersin.org]
- 5. Identification of GLPG/ABBV-2737, a Novel Class of Corrector, Which Exerts Functional Synergy With Other CFTR Modulators - PMC [pmc.ncbi.nlm.nih.gov]
- 6. pubs.acs.org [pubs.acs.org]
- 7. Assays of CFTR Function In Vitro, Ex Vivo and In Vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Pharmacological Rescue of Conditionally Reprogrammed Cystic Fibrosis Bronchial Epithelial Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Use of primary cultures of human bronchial epithelial cells isolated from cystic fibrosis patients for the pre-clinical testing of CFTR modulators - PubMed [pubmed.ncbi.nlm.nih.gov]
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